

# An In-depth Technical Guide to (tert-Butyldimethylsilyloxy)acetaldehyde

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## Compound of Interest

**Compound Name:** (tert-Butyldimethylsilyloxy)acetaldehyde

**Cat. No.:** B1274972

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For Researchers, Scientists, and Drug Development Professionals

**(tert-Butyldimethylsilyloxy)acetaldehyde**, also known as (tert-Butyldimethylsilyloxy)acetaldehyde, is a valuable bifunctional reagent in modern organic synthesis. Its structure incorporates a reactive aldehyde group and a sterically hindered silyl ether, a common protecting group for alcohols. This combination allows for selective transformations at the aldehyde terminus while the hydroxyl group remains masked, making it a key building block in the synthesis of complex molecules, including natural products and active pharmaceutical ingredients. This guide provides a comprehensive overview of its properties, synthesis, and applications.

## Chemical Properties and Identifiers

**(tert-Butyldimethylsilyloxy)acetaldehyde** is a flammable, colorless to light yellow liquid that is sensitive to moisture.<sup>[1][2]</sup> It is primarily utilized as a synthetic intermediate in laboratory settings. Proper storage under inert gas and refrigerated conditions (2-8°C) is recommended to maintain its stability and purity.<sup>[1][2][3]</sup>

Table 1: Physicochemical Properties and Identifiers

Property	Value	Citations
CAS Number	102191-92-4	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O <sub>2</sub> Si	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	174.31 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Appearance	Colorless to light yellow clear liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	165-167 °C (lit.)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
65 °C at 17 mmHg	<a href="#">[1]</a>	
Density	0.915 g/mL at 25 °C (lit.)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Refractive Index (n <sub>20</sub> /D)	1.432 (lit.)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Flash Point	60 °C (140 °F) - closed cup	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a> <a href="#">[3]</a>
Purity	Commercially available at 90% or >95% (GC)	<a href="#">[1]</a> <a href="#">[6]</a>
IUPAC Name	2-[(tert-butyldimethylsilyl)oxy]acetaldehyde	<a href="#">[5]</a> <a href="#">[7]</a>
Synonyms	(tert-Butyldimethylsiloxy)acetaldehyde, 2-(tert-Butyldimethylsilyloxy)acetaldehyde, Dimethyl-tert-butylsilyloxyacetaldehyde	<a href="#">[1]</a>
InChI Key	MEBFFOKESLAUSJ-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[5]</a>
SMILES String	CC(C)(C)--INVALID-LINK--(C)OCC=O	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Synthesis of (tert-Butyldimethylsilyloxy)acetaldehyde

A common and efficient method for the preparation of **(tert-Butyldimethylsilyloxy)acetaldehyde** is the Swern oxidation of the corresponding protected alcohol, 2-((tert-butyldimethylsilyl)oxy)ethanol.<sup>[8]</sup> This method is favored for its mild reaction conditions and high yields.

This protocol outlines the synthesis starting from 2-((tert-butyldimethylsilyl)oxy)ethanol.<sup>[8]</sup>

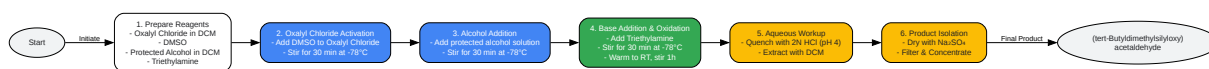
### Materials:

- 2-((tert-butyldimethylsilyl)oxy)ethanol (26.0 g, 147.5 mmol)
- Oxalyl chloride (13.7 mL, 162.2 mmol)
- Anhydrous dichloromethane (DCM, 500 mL total)
- Dimethyl sulfoxide (DMSO, 25.1 mL, 353.9 mmol)
- Triethylamine (102.74 mL, 737.0 mmol)
- Aqueous 2N hydrochloric acid
- Anhydrous sodium sulfate
- Round-bottom flask, dropping funnel, and standard glassware for inert atmosphere reactions

### Procedure:

- Under a nitrogen atmosphere, dissolve oxalyl chloride in 400 mL of anhydrous dichloromethane in a flask and cool the solution to -78 °C using a dry ice/acetone bath.<sup>[8]</sup>
- Slowly add dimethyl sulfoxide to the cooled solution and stir for 30 minutes.<sup>[8]</sup>
- Add a solution of 2-((tert-butyldimethylsilyl)oxy)ethanol in 100 mL of anhydrous dichloromethane dropwise to the reaction mixture, maintaining the temperature at -78 °C.<sup>[8]</sup>

- Continue stirring the mixture at -78 °C for an additional 30 minutes after the addition is complete.[8]
- Slowly add triethylamine dropwise to the reaction mixture.[8]
- Stir the reaction at -78 °C for another 30 minutes, then allow it to gradually warm to room temperature and continue stirring for 1 hour.[8]
- Adjust the pH of the reaction mixture to 4 with aqueous 2N hydrochloric acid.[8]
- Perform an extraction with dichloromethane (3 x 400 mL).[8]
- Combine the organic layers, dry with anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product as a colorless oil.[8] The product is often used in subsequent steps without further purification.[8]



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Figure 1. Workflow diagram for the synthesis of **(tert-Butyldimethylsilyloxy)acetaldehyde** via Swern oxidation.

## Applications in Drug Development and Organic Synthesis

The primary utility of **(tert-Butyldimethylsilyloxy)acetaldehyde** lies in its role as a two-carbon building block. The aldehyde functionality allows for a wide range of transformations, including:

- Nucleophilic Additions: Reactions with Grignard reagents, organolithiums, or other nucleophiles to form secondary alcohols.
- Wittig and Related Olefinations: To construct carbon-carbon double bonds.

- Reductive Aminations: To synthesize protected amino alcohols.

A notable application is in the construction of tetrahydropyran subunits, which are common structural motifs in many natural products with significant biological activity.[4] After the desired transformation at the aldehyde, the tert-butyldimethylsilyl (TBS) protecting group can be easily removed under standard conditions (e.g., using fluoride sources like TBAF or acidic hydrolysis), unmasking the primary alcohol for further functionalization. This strategic protection-deprotection sequence is fundamental in multi-step syntheses prevalent in drug discovery.

## Safety and Handling

**(tert-Butyldimethylsilyloxy)acetaldehyde** is a flammable liquid and vapor.[2][7] It is known to cause skin and serious eye irritation and may cause respiratory irritation.[2][7] Therefore, it should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. It is classified as a Dangerous Good for transport.[4][6] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[9]

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